

Carboxyethyllysine Adducts in Human Tissue and Aging: A Technical Guide

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Compound of Interest

Compound Name: Carboxyethyllysine

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Executive Summary

Carboxyethyllysine (CEL) is a prominent advanced glycation end-product (AGE) that accumulates in human tissues as a function of age and is implicated in the pathogenesis of numerous age-related diseases. This technical guide provides a comprehensive overview of CEL, including its formation, mechanisms of action, and its role as a biomarker of aging and disease. Detailed experimental protocols for the quantification of CEL and related AGEs are provided, alongside a summary of reported quantitative data in human tissues. Furthermore, key signaling pathways activated by CEL and other AGEs are illustrated to support drug development and therapeutic targeting efforts.

Introduction: The Glycation Cascade and Carboxyethyllysine Formation

N ϵ -(Carboxyethyl)lysine (CEL) is a non-enzymatically formed adduct on protein lysine residues, arising from the reaction with methylglyoxal, a reactive dicarbonyl species.^[1] Methylglyoxal itself is a byproduct of glycolysis and other metabolic pathways. The formation of CEL is part of

a complex series of reactions known as the Maillard reaction or glycation. Advanced glycation end-products (AGEs), such as CEL and the structurally similar N ϵ -(Carboxymethyl)lysine (CML), are chemically stable and accumulate in long-lived proteins, contributing to the age-related decline in tissue function.^{[2][3]} This accumulation is accelerated in conditions of hyperglycemia and oxidative stress, such as diabetes mellitus.^{[4][5]}

The accumulation of CEL and other AGEs in tissues like the lens, skin, arteries, and kidneys contributes to the pathophysiology of aging and various diseases, including diabetes complications, atherosclerosis, and neurodegenerative disorders.^{[2][4][6]}

The Biological Impact of Carboxyethyllysine Accumulation

The detrimental effects of CEL and other AGEs are largely mediated through their interaction with the Receptor for Advanced Glycation End-products (RAGE).^[7] RAGE is a multi-ligand receptor of the immunoglobulin superfamily expressed on various cell types, including endothelial cells, smooth muscle cells, and immune cells.^[8]

Binding of AGEs to RAGE initiates a cascade of intracellular signaling events, leading to:

- **Increased Oxidative Stress:** RAGE activation stimulates NADPH oxidase, leading to the production of reactive oxygen species (ROS). This creates a vicious cycle, as oxidative stress further accelerates the formation of AGEs.^[9]
- **Pro-inflammatory Responses:** The AGE-RAGE axis activates key pro-inflammatory transcription factors, notably Nuclear Factor-kappa B (NF- κ B).^{[7][9]} This results in the upregulation of pro-inflammatory cytokines and adhesion molecules, contributing to a chronic inflammatory state ("inflammaging").^[6]
- **Cellular Dysfunction and Apoptosis:** In various cell types, including pancreatic β -cells, RAGE signaling can induce apoptosis, contributing to organ dysfunction.^[10]

Quantitative Data on AGEs in Human Tissues

The quantification of CEL and CML in human tissues provides valuable insights into the burden of AGEs and its correlation with age and disease. The following tables summarize reported

data from various studies. It is important to note that values can vary depending on the analytical method used and the specific cohort studied.

Table 1: Nε-(Carboxymethyl)lysine (CML) Levels in Human Cardiac Tissue

Disease Group	Mean Age (years)	CML Concentration (µg/g tissue)
Coronary Heart Disease (CHD)	55.6 ± 17.0	4.31 ± 0.66
CHD with Diabetes Mellitus (DM)	55.6 ± 17.0	5.29 ± 0.59
Valvular Heart Disease	55.6 ± 17.0	2.74 ± 1.05
Congenital Heart Disease	55.6 ± 17.0	1.75 ± 1.16
Data from a study on patients undergoing cardiac surgery, showing a positive correlation of CML with age, DM, and CHD. [11]		

Table 2: Nε-(Carboxymethyl)lysine (CML) and Nε-(Carboxyethyl)lysine (CEL) in Human Plasma

Analyte	Concentration Range (µmol/L)	Lower Limit of Quantification (µmol/L)
CML	0.025 - 1.500	0.025
CEL	0.025 - 1.500	0.025
Linearity range and LLOQ from a validated LC-MS/MS method for human plasma. [12] [13]		

Table 3: Correlation of Plasma CML with Age and Disease

Study Population	Finding	Reference
Older community-dwelling adults	High plasma CML is associated with all-cause and cardiovascular disease mortality.	[14]
Older community-dwelling adults	Elevated plasma CML is associated with chronic kidney disease and a decline in renal function.	[15]
Diabetic and non-diabetic individuals	Urinary CML levels show a weak but significant increase in diabetic patients compared to controls.	[16]

Experimental Protocols for CEL Quantification

Accurate quantification of CEL in biological samples is crucial for research and clinical applications. The two most common methods are Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Enzyme-Linked Immunosorbent Assay (ELISA).

LC-MS/MS Method for Plasma CEL and CML

This method offers high sensitivity and specificity for the simultaneous quantification of CEL and CML.[12][13]

Sample Preparation:[13]

- Pipette 50 μ L of plasma into a 10 mL centrifuge tube.
- Add 100 μ L of deionized water and 500 μ L of 5 mmol/L aqueous perfluorovaleric acid (NFPA) and incubate at room temperature for 2 hours.
- Add 2 mL of 200 g/L trichloroacetic acid (TCA) and centrifuge at 2000 x g for 10 minutes.
- Discard the supernatant and wash the pellet with 1 mL of 100 g/L TCA.

- Perform acid hydrolysis of the protein pellet.
- Dry the sample under nitrogen.
- Re-dissolve the sample in 5 mmol/L NFPA for analysis.

Chromatographic and Mass Spectrometric Conditions:[12]

- Column: Agela Venusil ASB C18 column (50 mm × 4.6 mm, 5 µm)
- Mobile Phase: 5 mmol/L NFPA and acetonitrile/water (60:40, v/v) containing 0.15% formic acid.
- Detection: Multiple Reaction Monitoring (MRM) mode.
 - CML ion pairs: m/z 205.2 > 84.1 (quantitative) and m/z 205.2 > 130.0.
 - CEL ion pairs: m/z 219.1 > 84.1 (quantitative) and m/z 219.1 > 130.1.
- Internal Standard: Cotinine-D3 (m/z 180.1 > 80.1).

Competitive ELISA for CEL

This method is suitable for high-throughput screening of CEL protein adducts.[17]

Assay Principle:

A CEL conjugate is pre-coated on an ELISA plate. Samples or standards containing CEL are added, followed by a specific anti-CEL primary antibody and a horseradish peroxidase (HRP)-conjugated secondary antibody. The signal is inversely proportional to the amount of CEL in the sample.

Protocol Overview:[17][18][19][20]

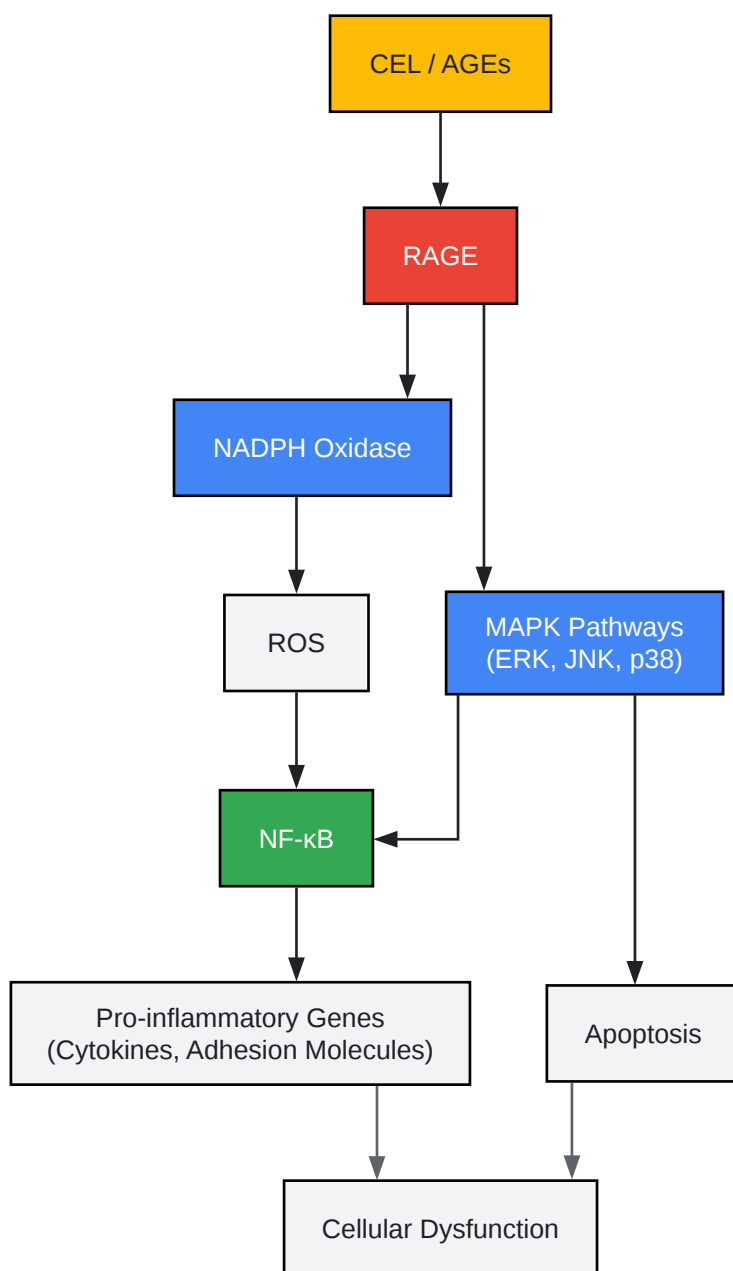
- Prepare reagents, samples, and standards.
- Add 50 µL of standard or sample to the wells of the CEL-conjugate coated plate. Incubate for 10 minutes at room temperature with shaking.

- Add 50 μ L of diluted anti-CEL antibody to each well. Incubate for 1 hour at room temperature with shaking.
- Wash the plate three times with 1X Wash Buffer.
- Add 100 μ L of diluted HRP-conjugated secondary antibody to each well. Incubate for 1 hour at room temperature with shaking.
- Wash the plate five times with 1X Wash Buffer.
- Add 100 μ L of TMB Substrate Solution to each well. Incubate for 2-30 minutes at room temperature in the dark.
- Add 100 μ L of Stop Solution to each well.
- Read the absorbance at 450 nm within 5 minutes.
- Calculate the CEL concentration in the samples by comparing their absorbance to the standard curve.

Visualizing Key Pathways and Workflows

AGE-RAGE Signaling Pathway

The binding of CEL and other AGEs to RAGE triggers multiple downstream signaling cascades that contribute to cellular dysfunction.

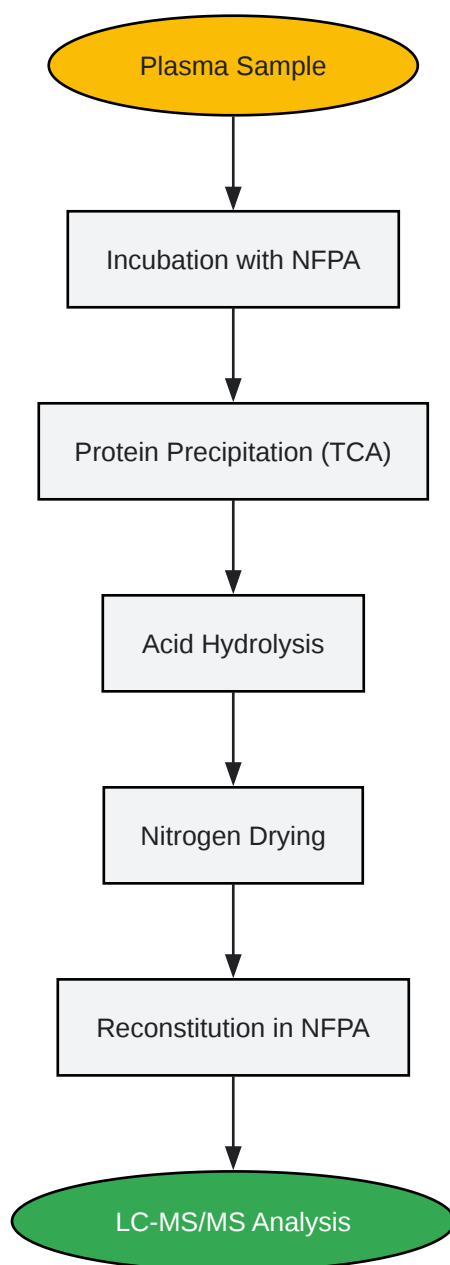


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Caption: AGE-RAGE signaling cascade leading to inflammation and cellular stress.

Experimental Workflow for LC-MS/MS Quantification of CEL

This diagram outlines the key steps involved in the preparation and analysis of plasma samples for CEL quantification.

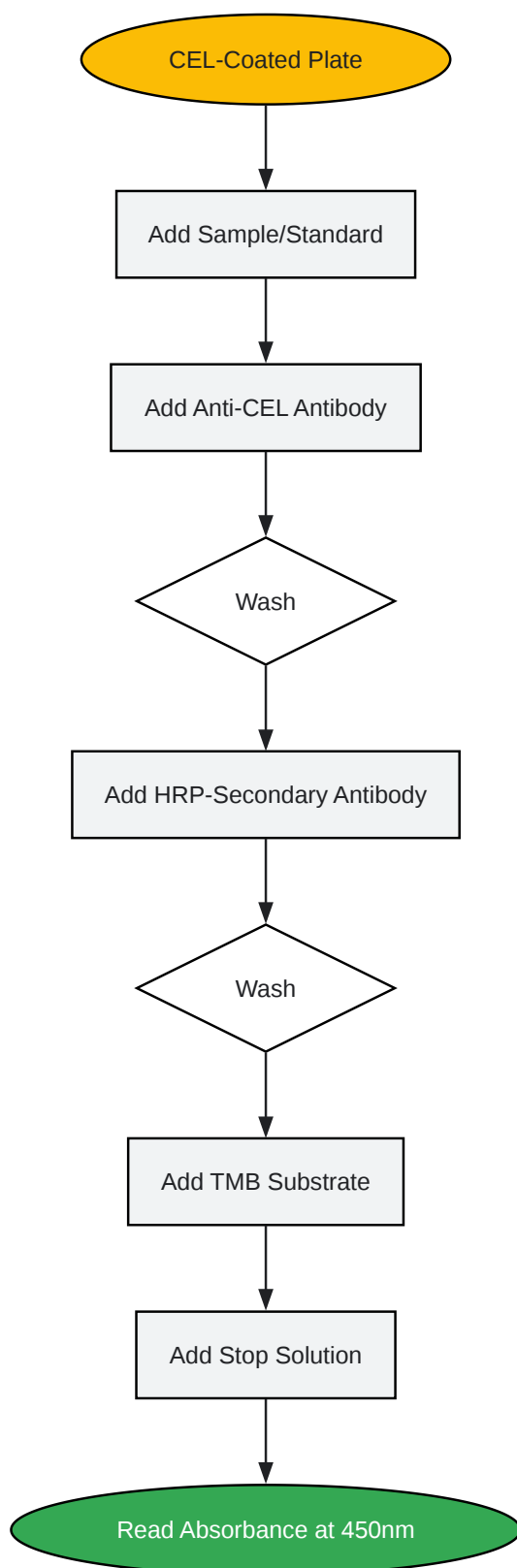


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Caption: Workflow for plasma sample preparation for CEL analysis by LC-MS/MS.

Competitive ELISA Workflow

This diagram illustrates the sequential steps of a competitive ELISA for the detection of CEL.



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Caption: Step-by-step workflow for a competitive ELISA for CEL quantification.

Conclusion and Future Directions

The accumulation of **Carboxyethyllysine** in human tissues is a hallmark of aging and a significant contributor to the pathophysiology of age-related diseases. Understanding the mechanisms of CEL formation and its downstream signaling pathways is critical for the development of novel therapeutic strategies. The analytical methods detailed in this guide provide robust tools for the accurate quantification of CEL, enabling further research into its role as a biomarker and a therapeutic target. Future research should focus on longitudinal studies to better delineate the predictive value of CEL in various diseases and on the development of inhibitors of CEL formation or blockers of the RAGE signaling pathway.

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References

- 1. N-epsilon-(carboxyethyl)lysine, a product of the chemical modification of proteins by methylglyoxal, increases with age in human lens proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. portlandpress.com [portlandpress.com]
- 3. N-epsilon-(carboxyethyl)lysine, a product of the chemical modification of proteins by methylglyoxal, increases with age in human lens proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Increased accumulation of the glycoxidation product N(epsilon)-(carboxymethyl)lysine in human tissues in diabetes and aging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Increased accumulation of the glycoxidation product N(epsilon)-(carboxymethyl)lysine in human tissues in diabetes and aging - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The role of advanced glycation end products in aging and metabolic diseases: bridging association and causality - PMC [pmc.ncbi.nlm.nih.gov]
- 7. research.sahmri.org.au [research.sahmri.org.au]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]

- 10. Receptor for AGE (RAGE): signaling mechanisms in the pathogenesis of diabetes and its complications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. The accumulation of the glycoxidation product N(ε)-carboxymethyllysine in cardiac tissues with age, diabetes mellitus and coronary heart disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Quantifying carboxymethyl lysine and carboxyethyl lysine in human plasma: clinical insights into aging research using liquid chromatography-tandem mass spectrometry [pubmed.ncbi.nlm.nih.gov]
- 13. Quantifying carboxymethyl lysine and carboxyethyl lysine in human plasma: clinical insights into aging research using liquid chromatography-tandem mass spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. Plasma Carboxymethyl-Lysine, an Advanced Glycation End Product, and All-Cause and Cardiovascular Disease Mortality in Older Community-Dwelling Adults - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 15. Carboxymethyl-lysine, an advanced glycation end product, and decline of renal function in older community-dwelling adults - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 16. Effect of diabetes and aging on carboxymethyllysine levels in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. cellbiolabs.com [cellbiolabs.com]
- 18. Human CML ELISA kit | Plasma, Serum, Tissue Homogenate [antibodies-online.com]
- 19. Human N epsilon carboxyethyl lysine (CEL) Elisa Kit – AFG Scientific [afgsci.com]
- 20. cellbiolabs.com [cellbiolabs.com]
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